

Essential Safety and Logistical Information for Handling ACTH (1-17)

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Compound of Interest

Compound Name: ACTH (1-17)

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For researchers, scientists, and drug development professionals, ensuring safe and effective handling of bioactive peptides like Adrenocorticotrophic Hormone (1-17) (**ACTH (1-17)**) is paramount. This document provides a comprehensive guide to the necessary personal protective equipment (PPE), operational procedures, and disposal plans to maintain a safe laboratory environment.

Personal Protective Equipment (PPE)

When handling **ACTH (1-17)**, adherence to proper PPE protocols is crucial to minimize exposure and ensure personal safety. The following table summarizes the recommended PPE based on safety data sheets.

Body Part	Personal Protective Equipment	Standard
Eyes	Safety glasses with side shields or goggles	European standard - EN 166
Hands	Protective gloves (Nitrile rubber, Neoprene, Natural rubber, or PVC)	EN 374
Body	Long-sleeved clothing or a laboratory coat	N/A

It is essential to inspect gloves before use and to select a glove material with a breakthrough time appropriate for the duration of the handling procedure.[1]

Operational Plan: Step-by-Step Handling Procedure

This protocol outlines the standard operating procedure for safely handling **ACTH (1-17)** in a laboratory setting.

1. Preparation and Engineering Controls:

- Ensure adequate ventilation in the work area.[2][3] An accessible safety shower and eye wash station should be available.[2][3]
- Work should be conducted in a designated area, away from general laboratory traffic.

2. Donning PPE:

- Before handling the peptide, put on a lab coat, followed by safety glasses with side shields or goggles, and finally, protective gloves.

3. Handling the Lyophilized Peptide:

- **ACTH (1-17)** is typically supplied as a lyophilized powder.[4]
- Avoid creating dust or aerosols.[2][3]
- When weighing the peptide, do so in a chemical fume hood or a ventilated balance enclosure.

4. Reconstitution:

- If reconstitution is necessary, carefully open the vial.
- Use a sterile, appropriate solvent as recommended by the supplier to dissolve the peptide.
- Gently swirl or pipette to mix; avoid vigorous shaking.

5. During Use:

- Handle the reconstituted solution with care to prevent spills and splashes.
- Do not eat, drink, or smoke in the designated handling area.[1]
- Avoid inhalation and contact with eyes and skin.[2][3]

6. Storage:

- Store the lyophilized peptide in a freezer, typically at -20°C for short-term storage and -80°C for long-term storage.[4][5]
- Store away from incompatible materials and bright light.[1][4]
- Reconstituted solutions should be aliquoted to avoid repeated freeze-thaw cycles and stored at -20°C or colder.[4]

7. Doffing PPE:

- Remove PPE in the reverse order it was put on: gloves first, then goggles, and finally the lab coat.
- Wash hands thoroughly with soap and water after removing gloves.[1]

First Aid Measures

In the event of exposure, follow these first aid procedures:

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention if irritation persists.[2][6][7]
Skin Contact	Wash the affected area with plenty of soap and water. Remove contaminated clothing. Seek medical attention if irritation develops.[2][6][7]
Inhalation	Move the individual to fresh air. If breathing is difficult, provide artificial respiration. Seek medical attention.[2][3]
Ingestion	Do NOT induce vomiting. Wash out the mouth with water. Seek medical attention.[2][3]

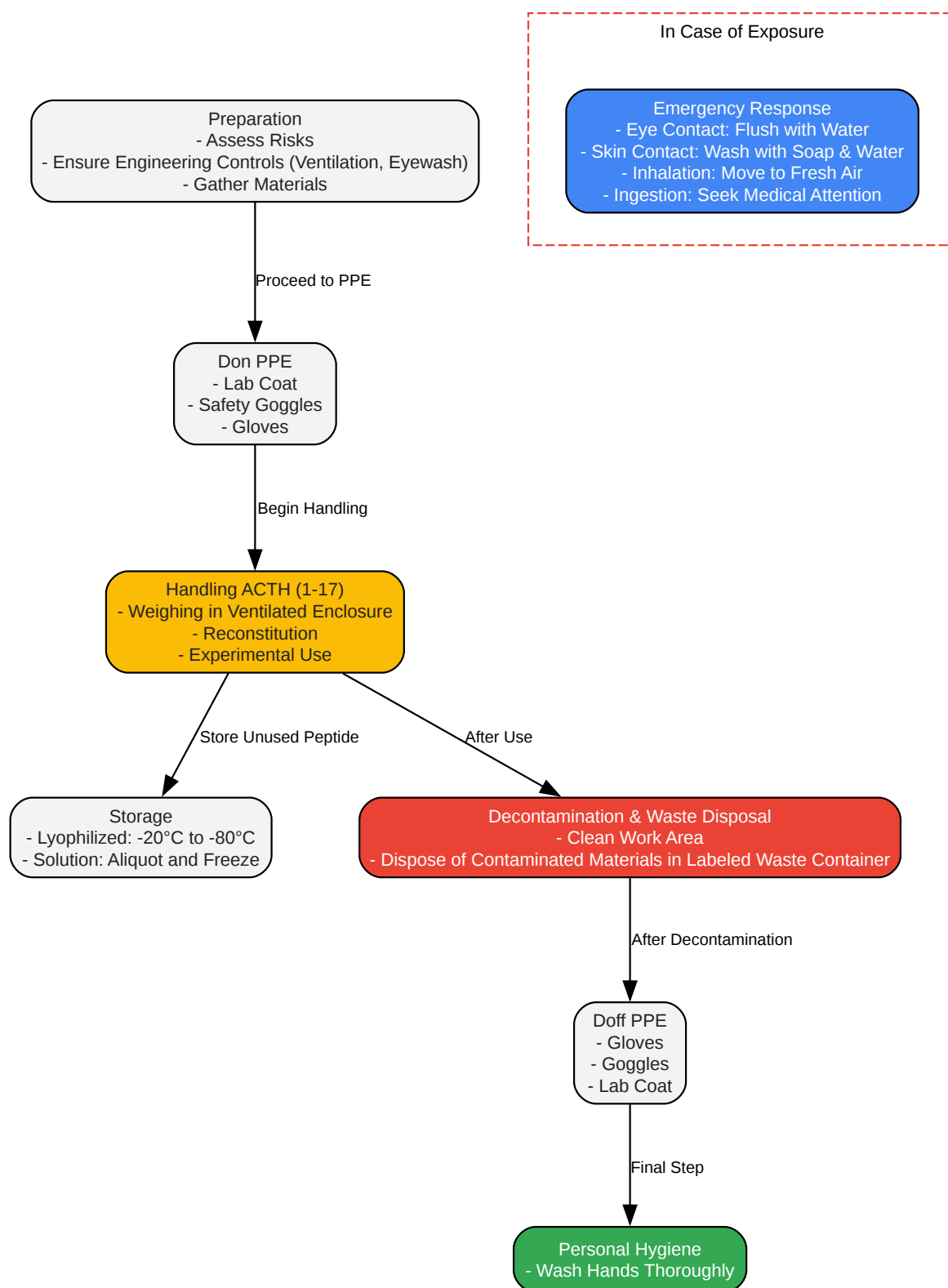
Disposal Plan

Proper disposal of **ACTH (1-17)** and associated waste is critical to prevent environmental contamination and ensure compliance with regulations.

- **Unused Product:** Dispose of unused **ACTH (1-17)** in accordance with federal, state, and local regulations for chemical waste.
- **Contaminated Materials:** All materials that have come into contact with **ACTH (1-17)**, such as pipette tips, vials, and gloves, should be considered chemical waste.
- **Waste Containers:** Place all contaminated waste into a designated, properly labeled, and sealed container.
- **Spills:** In the event of a spill, absorb the material with an inert absorbent material. Place the absorbent and any contaminated cleaning materials into a sealed container for disposal as chemical waste. Decontaminate the spill area thoroughly.^[6]

Safe Handling Workflow

The following diagram illustrates the key steps for the safe handling and disposal of **ACTH (1-17)**.



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Caption: Workflow for Safe Handling and Disposal of **ACTH (1-17)**.

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